

The Industrial Potential of Pentylcyclohexyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: *Pentylcyclohexyl acetate*

Cat. No.: *B15347341*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Pentylcyclohexyl acetate, a versatile fragrance ingredient, offers a range of potential industrial applications, primarily centered within the fragrance and consumer product sectors. This technical guide provides an in-depth analysis of its chemical and physical properties, a representative synthesis protocol, and a summary of its current industrial uses and safety profile. While not directly applicable to drug development due to its primary function as an aroma compound, its synthesis and formulation present relevant case studies in organic chemistry and product development.

Introduction

Pentylcyclohexyl acetate, also known by trade names such as Cypressan and Coniferan, is a synthetic aroma chemical valued for its complex scent profile.^[1] It is characterized by woody, pine, fruity, and balsamic notes, making it a popular component in a variety of fragranced products. This guide will explore the technical aspects of **pentylcyclohexyl acetate**, providing a resource for researchers and professionals in chemistry and product development.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **pentylcyclohexyl acetate** is crucial for its application in various formulations. The following table summarizes key

quantitative data for 2-tert-pentylcyclohexyl acetate, a common isomer.

Property	Value	Reference
Molecular Formula	C13H24O2	[2][3]
Molecular Weight	212.33 g/mol	[3][4]
CAS Number	67874-72-0 (for 2-tert-pentylcyclohexyl acetate)	[1][3][4]
Appearance	Colorless to pale yellow liquid	[3][5]
Odor	Woody, pine-like, cypress, fruity, balsamic	[1][5]
Boiling Point	215 °C	[5]
Flash Point	85 °C (closed cup)	[5]
Density	0.943–0.949 g/mL at 20°C	
Refractive Index	1.4560–1.4620 at 20°C	
Solubility	Insoluble in water; soluble in organic solvents like ethanol	[5]
Vapor Pressure	3.540 Pa at 25°C	[3]

Synthesis of Pentylcyclohexyl Acetate: A Representative Protocol

While specific industrial synthesis protocols are proprietary, a general and plausible method for the preparation of **pentylcyclohexyl acetate** is through the Fischer esterification of pentylcyclohexanol with acetic acid or its anhydride, using an acid catalyst.

Reaction:

Pentylcyclohexanol + Acetic Anhydride --(Acid Catalyst)--> **Pentylcyclohexyl Acetate** + Acetic Acid

Materials:

- Pentylcyclohexanol
- Acetic anhydride
- Acid catalyst (e.g., concentrated sulfuric acid or p-toluenesulfonic acid)
- Anhydrous sodium sulfate
- Sodium bicarbonate solution (5%)
- Brine (saturated sodium chloride solution)
- Organic solvent (e.g., diethyl ether or dichloromethane)

Experimental Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine pentylcyclohexanol and a slight excess of acetic anhydride.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel and dilute with an organic solvent.
- **Washing:** Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst and unreacted acetic anhydride), and brine.
- **Drying:** Dry the organic layer over anhydrous sodium sulfate.
- **Purification:** Filter off the drying agent and concentrate the organic solution under reduced pressure to obtain the crude product. Purify the crude **pentylcyclohexyl acetate** by vacuum distillation to yield the final product.

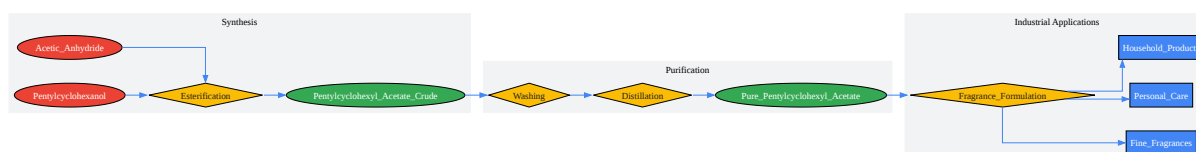
Disclaimer: This is a generalized protocol and has not been optimized. Appropriate safety precautions should be taken when handling all chemicals.

Industrial Applications

The primary industrial application of **pentylcyclohexyl acetate** is as a fragrance ingredient.[5] Its stability and pleasant odor profile make it suitable for a wide range of consumer products.[3]

- Fine Fragrances: Used to add woody, pine, and fruity notes to perfumes and colognes.
- Personal Care Products: Incorporated into soaps, shower gels, shampoos, and deodorants to provide a lasting fresh scent.[1]
- Household Products: Utilized in laundry detergents, fabric softeners, and air fresheners to impart a clean and pleasant aroma.

The following diagram illustrates the workflow from synthesis to consumer product application:



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Synthesis and Application Workflow

Safety and Toxicology

Based on available safety data sheets, **pentylcyclohexyl acetate** is classified as a flammable liquid and may cause skin and eye irritation.^[5] It is also considered harmful to aquatic life with long-lasting effects.^[5]

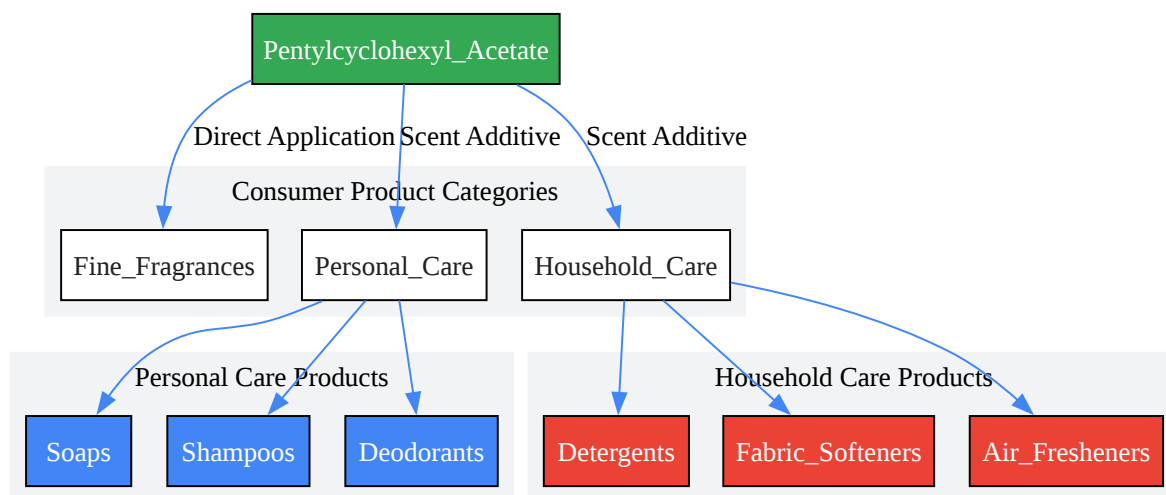
Hazard Class	GHS Classification
Flammability	Flammable liquid, Category 3
Skin Corrosion/Irritation	Skin irritation, Category 2
Eye Damage/Irritation	Eye irritation, Category 2A
Aquatic Hazard	Hazardous to the aquatic environment, long-term hazard, Category 3

Handling and Storage:

- Handle in well-ventilated areas.^[5]
- Avoid contact with skin and eyes.^[5]
- Keep away from heat, sparks, and open flames.^[5]
- Store in a cool, dry, well-ventilated area in tightly closed containers.^[5]

Logical Relationships in Application

The versatility of **pentylcyclohexyl acetate** allows for its incorporation into a wide array of consumer goods. The following diagram illustrates the logical relationship of its application based on its primary function as a fragrance component.



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Application in Consumer Products

Conclusion

Pentylcyclohexyl acetate is a significant aroma chemical with well-established applications in the fragrance industry. Its synthesis via esterification is a standard organic transformation, and its physicochemical properties are well-documented. While its direct relevance to drug development is limited, the principles of its synthesis, purification, and formulation are broadly applicable across the chemical sciences. This guide provides a foundational understanding of **pentylcyclohexyl acetate** for professionals in research and development.

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